

# Handling and storage procedures for "1,2-Butadiene, 1,4-dibromo-"

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## Compound of Interest

Compound Name: 1,2-Butadiene, 1,4-dibromo-

Cat. No.: B15481738

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## Application Notes and Protocols for 1,2-Butadiene, 1,4-dibromo-

Disclaimer: Specific safety data for "1,2-Butadiene, 1,4-dibromo-" (CAS No. 20884-14-4) is not readily available. The following procedures are based on general best practices for handling reactive brominated organic compounds and information available for structurally related chemicals. Researchers, scientists, and drug development professionals must conduct a thorough risk assessment before handling this compound and consult with their institution's Environmental Health and Safety (EHS) department. The information provided here should be used as a guideline only.

## Introduction

This document provides detailed application notes and protocols for the safe handling and storage of "1,2-Butadiene, 1,4-dibromo-". This compound is a reactive intermediate and requires careful management to ensure the safety of laboratory personnel and the integrity of experiments.

## Physical and Chemical Properties

Limited experimental data is available for "1,2-Butadiene, 1,4-dibromo-". The following table summarizes computed and available data.

Property	Value
Molecular Formula	C <sub>4</sub> H <sub>4</sub> Br <sub>2</sub>
Molecular Weight	211.88 g/mol
CAS Number	20884-14-4
Appearance	Not available (likely a liquid or low-melting solid)
Boiling Point	Not available
Melting Point	Not available
Density	Not available
Solubility	Not available

## Potential Hazards

While specific toxicity data is unavailable, based on its structure as a poly-brominated unsaturated hydrocarbon, "**1,2-Butadiene, 1,4-dibromo-**" should be treated as a hazardous substance with the following potential hazards:

- **Toxicity:** Likely toxic if swallowed, inhaled, or in contact with skin. Brominated organic compounds can be irritants and may have long-term health effects.
- **Corrosivity:** May cause burns to skin and eyes upon direct contact.
- **Reactivity:** As an allene with bromine substituents, it may be unstable, especially at elevated temperatures or in the presence of certain metals. It may be sensitive to light and air.
- **Environmental Hazards:** Halogenated organic compounds can be persistent in the environment and harmful to aquatic life.

## Personal Protective Equipment (PPE)

A comprehensive assessment of PPE is critical. The following are minimum requirements:

- **Eye and Face Protection:** Chemical safety goggles and a face shield are mandatory to protect against splashes.

- Skin Protection:
  - Gloves: Use chemically resistant gloves (e.g., Viton® or laminate film gloves). Double gloving is recommended.
  - Lab Coat: A flame-retardant lab coat is required.
  - Apron: A chemically resistant apron should be worn over the lab coat.
- Respiratory Protection: All handling of "**1,2-Butadiene, 1,4-dibromo-**" must be conducted in a certified chemical fume hood. If there is a risk of exposure outside of a fume hood, a NIOSH-approved respirator with an organic vapor cartridge is required.

## Handling Procedures

### Experimental Protocol: General Handling

- Preparation:
  - Ensure a certified chemical fume hood is used for all operations.
  - Have all necessary PPE readily available and properly donned.
  - Keep an appropriate fire extinguisher (e.g., dry powder or carbon dioxide) accessible.
  - Have a spill kit readily available.
- Dispensing and Use:
  - Before use, allow the container to equilibrate to room temperature.
  - Use only clean, dry glassware and equipment.
  - Dispense the required amount of the compound carefully, avoiding splashes.
  - Keep the container tightly sealed when not in use.
  - Avoid heating the compound unless specifically required by a validated protocol, and do so with extreme caution and appropriate safety measures (e.g., blast shield).

- Post-Handling:
  - Thoroughly clean all equipment after use.
  - Decontaminate the work area in the fume hood.
  - Remove and dispose of PPE according to institutional guidelines.
  - Wash hands thoroughly with soap and water after handling.

## Storage Requirements

Proper storage is crucial to maintain the stability and integrity of "**1,2-Butadiene, 1,4-dibromo-**" and to prevent hazardous situations.

- Temperature: Store in a cool, dry, and well-ventilated area, away from heat and direct sunlight. Refrigeration may be necessary; consult any supplier information for specific temperature recommendations.
- Incompatible Materials: Store away from strong oxidizing agents, strong bases, and reactive metals.
- Container: Keep in the original, tightly sealed container. The use of an inert atmosphere (e.g., argon or nitrogen) is recommended for long-term storage to prevent degradation.

## Spill and Emergency Procedures

Experimental Protocol: Spill Response

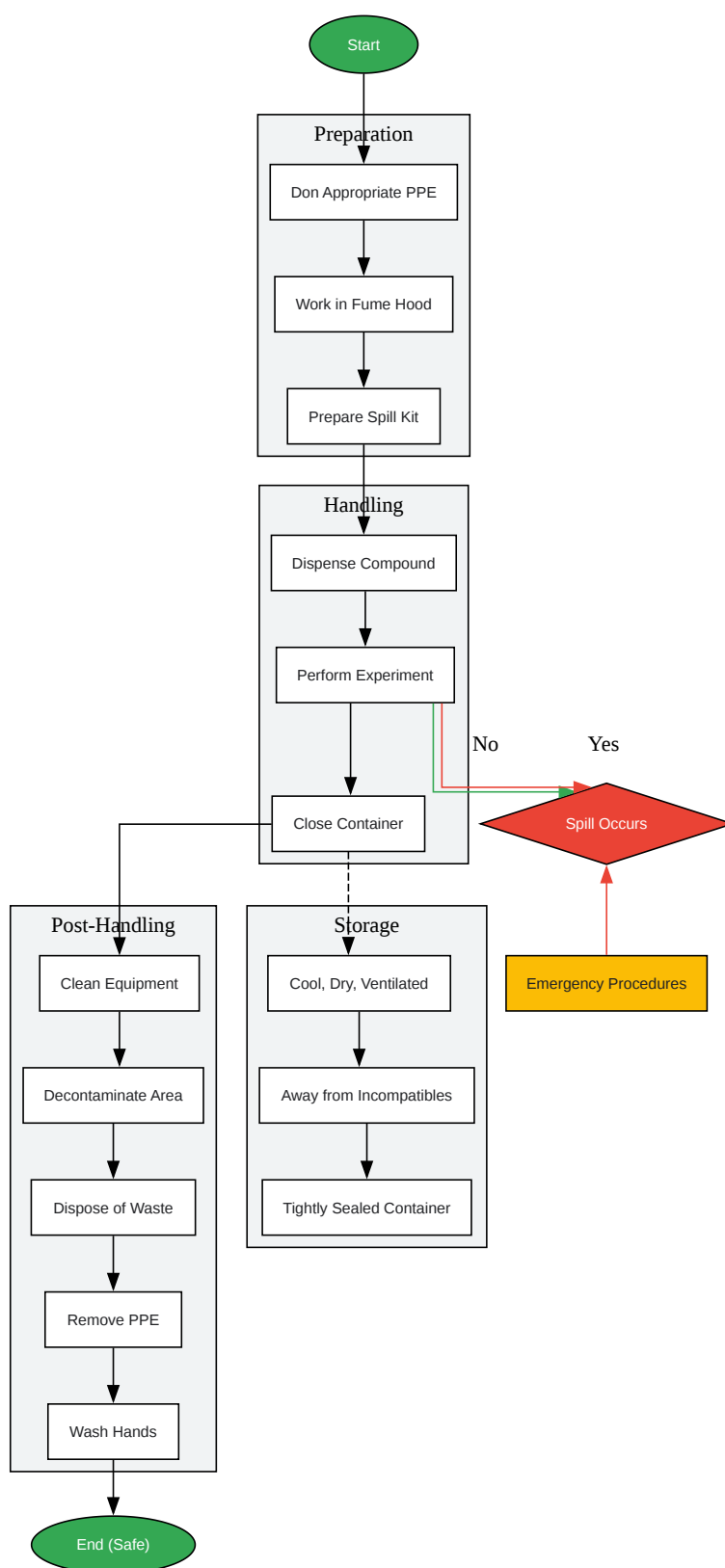
- Immediate Actions:
  - Evacuate the immediate area of the spill.
  - Alert nearby personnel and the laboratory supervisor.
  - If the spill is large or if you are unsure how to handle it, call your institution's EHS emergency number.
- Small Spill Cleanup (if trained and safe to do so):

- Ensure proper PPE is worn, including respiratory protection.
- Contain the spill using an inert absorbent material (e.g., vermiculite, sand, or commercial sorbent pads). Do not use combustible materials like paper towels.
- Carefully collect the absorbed material into a labeled, sealed waste container.
- Decontaminate the spill area with a suitable solvent (e.g., isopropanol or ethanol), followed by soap and water.
- Collect all cleanup materials in a sealed container for hazardous waste disposal.
- First Aid:
  - Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, lifting the upper and lower eyelids occasionally. Seek immediate medical attention.
  - Skin Contact: Immediately wash the affected area with soap and water for at least 15 minutes. Remove contaminated clothing. Seek medical attention.
  - Inhalation: Move the individual to fresh air. If breathing is difficult, administer oxygen. Seek immediate medical attention.
  - Ingestion: Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.

## Disposal

All waste containing "**1,2-Butadiene, 1,4-dibromo-**", including empty containers and contaminated materials, must be disposed of as hazardous waste. Follow all local, state, and federal regulations for hazardous waste disposal. Contact your institution's EHS department for specific disposal procedures.

## Visualizations



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